

# chemical structure and IUPAC name of 4-(1H-Pyrazol-1-ylmethyl)benzaldehyde

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## Compound of Interest

Compound Name:	4-(1H-Pyrazol-1-ylmethyl)benzaldehyde
Cat. No.:	B1288086

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## An In-depth Technical Guide to 4-(1H-Pyrazol-1-ylmethyl)benzaldehyde

For Researchers, Scientists, and Drug Development Professionals

## Abstract

**4-(1H-Pyrazol-1-ylmethyl)benzaldehyde** is a versatile heterocyclic compound that serves as a key intermediate in the synthesis of a variety of organic molecules. Its unique structure, combining a reactive aldehyde group with a biologically relevant pyrazole nucleus, makes it a molecule of significant interest in medicinal chemistry and materials science. This guide provides a comprehensive overview of its chemical structure, properties, and its role as a synthetic building block. While specific experimental data on its biological activity is limited in publicly accessible literature, its utility is primarily demonstrated through its application in the development of novel compounds with potential therapeutic applications, including anti-inflammatory and anti-cancer agents.[\[1\]](#)

## Chemical Structure and Properties

This section details the fundamental chemical and physical characteristics of **4-(1H-Pyrazol-1-ylmethyl)benzaldehyde**.

## IUPAC Name and Structure

- IUPAC Name: 4-(pyrazol-1-ylmethyl)benzaldehyde
- SMILES: C1=CN(N=C1)CC2=CC=C(C=C2)C=O
- 2D Structure:

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Caption: 2D structure of **4-(1H-Pyrazol-1-ylmethyl)benzaldehyde**.

## Physicochemical Properties

A summary of the key physicochemical properties is provided in the table below. This data is compiled from chemical supplier databases, as detailed characterization is not widely available in peer-reviewed literature.

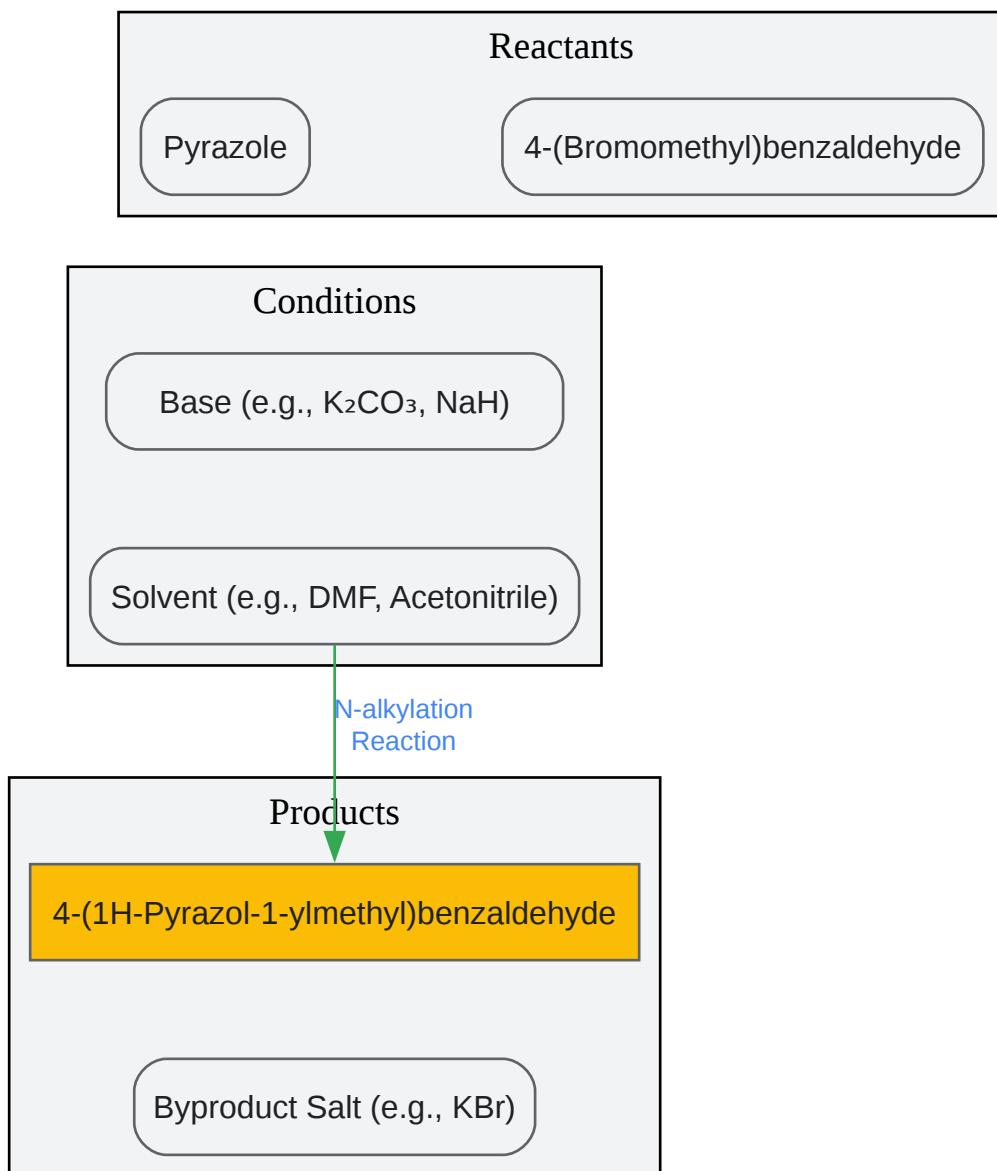
Property	Value	Reference
Molecular Formula	C <sub>11</sub> H <sub>10</sub> N <sub>2</sub> O	<a href="#">[1]</a>
Molecular Weight	186.2 g/mol	<a href="#">[1]</a>
CAS Number	887922-90-9	<a href="#">[1]</a>
Appearance	Light yellow solid	<a href="#">[1]</a>
Purity	≥ 95% (by NMR)	<a href="#">[1]</a>
Storage Conditions	Store at 0-8°C	<a href="#">[1]</a>

## Synthesis

While a specific, detailed experimental protocol for the synthesis of **4-(1H-Pyrazol-1-ylmethyl)benzaldehyde** is not readily available in published literature, a plausible synthetic route can be proposed based on established chemical principles. The most likely method involves the N-alkylation of pyrazole.

## Proposed Synthetic Pathway

The synthesis would likely proceed via the reaction of pyrazole with a suitable 4-formylbenzyl halide, such as 4-(bromomethyl)benzaldehyde, in the presence of a base.



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Caption: Proposed synthetic workflow for **4-(1H-Pyrazol-1-ylmethyl)benzaldehyde**.

Note: This represents a theoretical pathway. Researchers should conduct small-scale trials to optimize reaction conditions such as the choice of base, solvent, temperature, and reaction time.

# Applications in Research and Development

**4-(1H-Pyrazol-1-ylmethyl)benzaldehyde** is primarily utilized as a chemical intermediate in several areas of research.

## Medicinal Chemistry

The compound serves as a foundational scaffold for the synthesis of more complex molecules with potential biological activity.<sup>[1]</sup> The aldehyde functional group is particularly useful for derivatization, allowing for the construction of Schiff bases, hydrazones, and other functionalities common in drug candidates. Its application is noted in the development of novel compounds with potential anti-inflammatory and anti-cancer properties.<sup>[1]</sup>

## Synthetic and Materials Chemistry

In synthetic chemistry, it is valued as a building block for creating larger, complex organic structures for pharmaceuticals and agrochemicals.<sup>[1]</sup> Additionally, it has found applications in materials science for the production of dyes and pigments.<sup>[1]</sup>

## Biological Activity

There is a lack of specific, quantitative biological data for **4-(1H-Pyrazol-1-ylmethyl)benzaldehyde** in the public domain. The therapeutic potential ascribed to it is generally inferred from the known biological activities of other pyrazole-containing compounds. Pyrazole derivatives are a well-known class of compounds with a broad spectrum of bioactivities.

## Conclusion

**4-(1H-Pyrazol-1-ylmethyl)benzaldehyde** is a valuable chemical intermediate with significant potential for applications in drug discovery and materials science. Its utility as a synthetic building block is well-established by its commercial availability and the general description of its use in creating more complex molecules. However, a notable gap exists in the scientific literature regarding detailed experimental protocols for its synthesis and characterization, as well as specific data on its biological activities. Further research is warranted to fully explore and document the properties and potential applications of this compound, which would be of considerable benefit to the scientific research community.

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## References

- 1. chemimpex.com [chemimpex.com]
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